

# Comparative Guide to Dopamine 4-sulfate Reference Standards and Certified Reference Materials

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## Compound of Interest

Compound Name: Dopamine 4-sulfate

Cat. No.: B1193901

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For researchers, scientists, and drug development professionals engaged in the precise quantification of dopamine metabolites, the selection of a high-quality reference standard for **Dopamine 4-sulfate** is a critical determinant of analytical accuracy and reliability. This guide provides a comparative overview of commercially available reference standards and discusses the landscape of certified reference materials (CRMs) for this important analyte.

## Comparison of Commercially Available Dopamine 4-sulfate Reference Standards

Several reputable suppliers offer **Dopamine 4-sulfate** as a reference standard. While a direct head-to-head performance comparison from a single independent study is not publicly available, this section summarizes the product specifications from prominent vendors to facilitate an informed selection. For the most accurate and up-to-date information, it is always recommended to consult the supplier's website and the lot-specific Certificate of Analysis (CoA).

Table 1: Comparison of **Dopamine 4-sulfate** Reference Standards

Supplier	Product Number	CAS Number	Molecular Formula	Purity Specification	Form	Storage Temperature
Sigma-Aldrich (Merck)	SMB01331	38339-02-5	C <sub>8</sub> H <sub>11</sub> NO <sub>5</sub> S	≥95% (HPLC)[1]	Solid	-20°C[1]
Cayman Chemical	16305	38339-02-5	C <sub>8</sub> H <sub>11</sub> NO <sub>5</sub> S	≥98%	Solid	-20°C
Santa Cruz Biotechnology	sc-211133	38339-02-5	C <sub>8</sub> H <sub>11</sub> NO <sub>5</sub> S	Lot-specific (e.g., 98.46% by HPLC)	Solid	Room Temperature
MedchemExpress	HY-113257	38339-02-5	C <sub>8</sub> H <sub>11</sub> NO <sub>5</sub> S	Not specified	Solid	-20°C (powder)
Pharmaffiliates	PA STI 036260	38339-02-5	C <sub>8</sub> H <sub>11</sub> NO <sub>5</sub> S	Not specified	Solid	Not specified

Table 2: Isotope-Labeled Internal Standards for **Dopamine 4-sulfate**

For quantitative analysis using mass spectrometry, a stable isotope-labeled internal standard is essential for correcting matrix effects and variations in sample processing.

Supplier	Product Name	Product Number	Molecular Formula	Form	Storage Temperature
LGC Standards	Dopamine 4-O-Sulfate-d4	TRC-D533847	C <sub>8</sub> H <sub>7</sub> D <sub>4</sub> NO <sub>5</sub> S	Neat	Not specified
Pharmaffiliates	Dopamine 4-O-Sulfate-d4	PA STI 036270	C <sub>8</sub> H <sub>7</sub> D <sub>4</sub> NO <sub>5</sub> S	Not specified	Not specified
Clearsynth	Dopamine 4-O-Sulfate-d4	CS-T-96763	C <sub>8</sub> H <sub>7</sub> D <sub>4</sub> NO <sub>5</sub> S	Not specified	Not specified

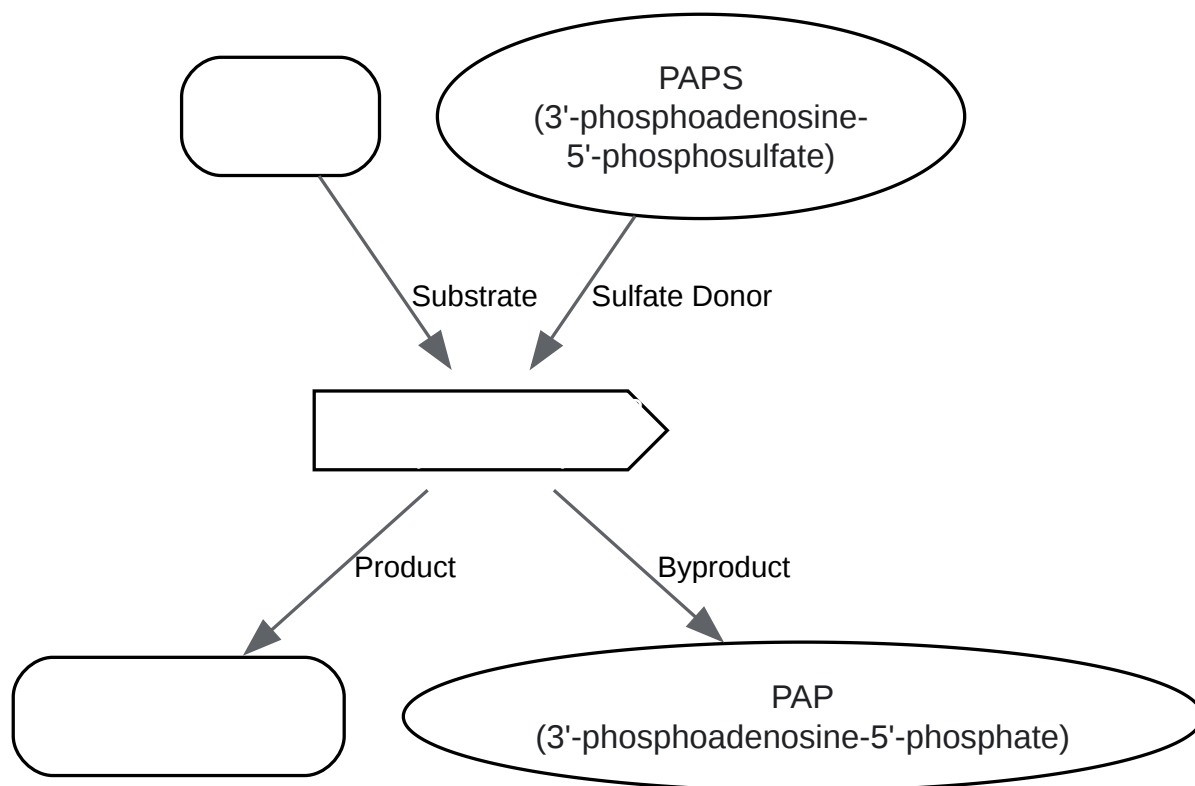
## Certified Reference Materials (CRMs)

As of the latest review, there are no commercially available products explicitly marketed as "Certified Reference Materials (CRMs)" for **Dopamine 4-sulfate**. CRMs are produced under a stringent quality system (e.g., ISO 17034) and come with a certificate that provides a certified value with its uncertainty. For dopamine itself, CRMs are available, such as the TraceCERT® standard from Sigma-Aldrich[2]. Researchers requiring the highest level of metrological traceability for **Dopamine 4-sulfate** may need to perform in-house characterization of a high-purity standard against a primary standard, if available, or use a well-characterized standard from a reputable supplier and establish its traceability through a documented process.

## Metabolic Pathway of Dopamine to Dopamine 4-sulfate

The following diagram illustrates the enzymatic conversion of dopamine to its sulfated metabolite, **Dopamine 4-sulfate**. This reaction is a key step in the phase II metabolism of dopamine.

## Metabolic Pathway of Dopamine to Dopamine 4-sulfate

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## Metabolic Pathway of Dopamine

## Experimental Protocol: Quantification of Dopamine 4-sulfate in Human Plasma by LC-MS/MS

This section provides a representative, detailed experimental protocol for the quantification of **Dopamine 4-sulfate** in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS). This protocol is based on established bioanalytical methods for related compounds and should be validated in the end-user's laboratory.[3]

### 1. Materials and Reagents

- **Dopamine 4-sulfate** reference standard

- Dopamine 4-O-Sulfate-d4 (internal standard)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

## 2. Preparation of Standard and Internal Standard Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve the **Dopamine 4-sulfate** reference standard and the deuterated internal standard in a suitable solvent (e.g., methanol or water) to obtain a concentration of 1 mg/mL.
- Working Standard Solutions: Serially dilute the primary stock solution with a suitable solvent (e.g., 50:50 methanol:water) to prepare a series of working standard solutions for constructing the calibration curve.
- Internal Standard Working Solution: Dilute the primary stock solution of the internal standard to a final concentration of, for example, 100 ng/mL.

## 3. Sample Preparation (Protein Precipitation)

- To 100 µL of plasma sample (calibrator, quality control, or unknown sample) in a microcentrifuge tube, add 20 µL of the internal standard working solution.
- Vortex for 10 seconds.
- Add 300 µL of cold acetonitrile containing 0.1% formic acid to precipitate proteins.[3]
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.[3]
- Transfer the supernatant to a clean tube for LC-MS/MS analysis.

#### 4. LC-MS/MS Conditions

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
  - Mobile Phase A: 0.1% Formic acid in water
  - Mobile Phase B: 0.1% Formic acid in acetonitrile
  - Flow Rate: 0.4 mL/min
  - Injection Volume: 5 µL
  - Gradient: A suitable gradient to separate **Dopamine 4-sulfate** from endogenous interferences.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI), positive or negative mode (to be optimized).
  - Scan Type: Multiple Reaction Monitoring (MRM)
  - MRM Transitions:
    - **Dopamine 4-sulfate**: To be determined by direct infusion of the standard.
    - Dopamine 4-O-Sulfate-d4: To be determined by direct infusion of the standard.
  - Optimize collision energy and other source parameters for maximum signal intensity.

#### 5. Data Analysis

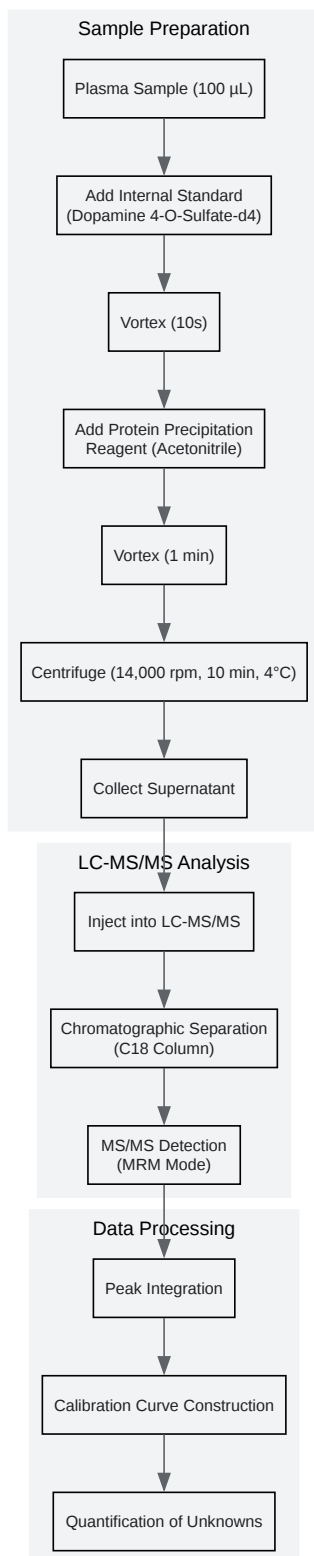
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibrators.
- Use a weighted linear regression for the calibration curve.

- Quantify the **Dopamine 4-sulfate** concentration in the unknown samples using the calibration curve.

## Experimental Workflow

The following diagram outlines the key steps in a typical bioanalytical workflow for the quantification of **Dopamine 4-sulfate**.

## Experimental Workflow for Dopamine 4-sulfate Quantification

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## Quantification Workflow



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## References

- 1. Dopamine 4-sulfate CAS No. 38339-02-5 Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 2. ドーパミン 塩酸塩 certified reference material, TraceCERT®, Manufactured by: Sigma-Aldrich Production GmbH, Switzerland | Sigma-Aldrich [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 3. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
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